

Technical Support Center: Obefazimod Solutions for Research Applications

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Compound of Interest

Compound Name: *Obefazimod*
CAS No.: *1258453-75-6*
Cat. No.: *B605113*

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This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the best practices for the long-term storage and handling of **Obefazimod** solutions in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **Obefazimod**?

For long-term stability, **Obefazimod** powder should be stored at -20°C for up to three years.^[1]

Q2: What is the recommended solvent for preparing **Obefazimod** stock solutions?

Dimethyl sulfoxide (DMSO) is a suitable solvent for **Obefazimod**.^{[1][2][3]} It is recommended to use newly opened, hygroscopic DMSO to ensure optimal solubility.^[1]

Q3: What is the solubility of **Obefazimod** in DMSO?

Obefazimod is soluble in DMSO at a concentration of ≥ 100 mg/mL (295.24 mM).^{[1][2]} Sonication can be used to aid dissolution.^[2]

Q4: How should I store **Obefazimod** stock solutions in DMSO?

For long-term storage, aliquoted stock solutions should be stored at -80°C and are stable for up to one year.^[2] For short-term use, aliquots can be stored at -20°C for up to one month or at 4°C for up to one week.^{[1][2]} It is crucial to avoid repeated freeze-thaw cycles to maintain the integrity of the solution.^[2]

Q5: Can I use **Obefazimod** solutions for cell-based assays?

Yes, **Obefazimod** solutions in DMSO are commonly used for in-vitro experiments. For cell culture applications, the final concentration of DMSO should be kept low (typically below 0.5%) to avoid solvent-induced cytotoxicity. In one study, peripheral blood mononuclear cells (PBMCs) were treated with **Obefazimod** at concentrations up to 10 µM for 6 days, using DMSO as a vehicle control.^[3]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation observed in the stock solution upon thawing.	The solution may have been stored at an inappropriate temperature or subjected to multiple freeze-thaw cycles. The concentration may be too high for storage at lower temperatures.	Gently warm the solution to 37°C and vortex to redissolve the precipitate. If precipitation persists, consider preparing a fresh stock solution at a slightly lower concentration. Ensure proper storage at -80°C and minimize freeze-thaw cycles by preparing smaller aliquots.
Inconsistent experimental results.	This could be due to degradation of the Obefazimod solution or inaccurate pipetting of the viscous DMSO stock.	Prepare fresh working solutions from a new aliquot of the stock solution stored at -80°C. Use positive displacement pipettes or reverse pipetting techniques for accurate handling of viscous DMSO solutions.
Unexpected cellular toxicity.	The final DMSO concentration in the cell culture medium may be too high. The Obefazimod concentration used might be cytotoxic to the specific cell line.	Calculate and ensure the final DMSO concentration is at a non-toxic level for your cell type (e.g., <0.5%). Perform a dose-response experiment to determine the optimal non-toxic concentration of Obefazimod for your specific cell line.

Data Presentation

Table 1: Recommended Storage Conditions for **Obefazimod**

Formulation	Storage Temperature	Maximum Storage Duration	Citation
Solid (Powder)	-20°C	3 years	[1]
Stock Solution in DMSO	-80°C	1 year	[2]
-20°C	1 month	[1]	
4°C	1 week	[2]	

Table 2: Solubility of **Obefazimod**

Solvent	Concentration	Molarity	Notes	Citation
DMSO	≥ 100 mg/mL	295.24 mM	Sonication is recommended. Use newly opened, hygroscopic DMSO.	[1][2]

Experimental Protocols

Protocol 1: Preparation of a 100 mM **Obefazimod** Stock Solution in DMSO

Materials:

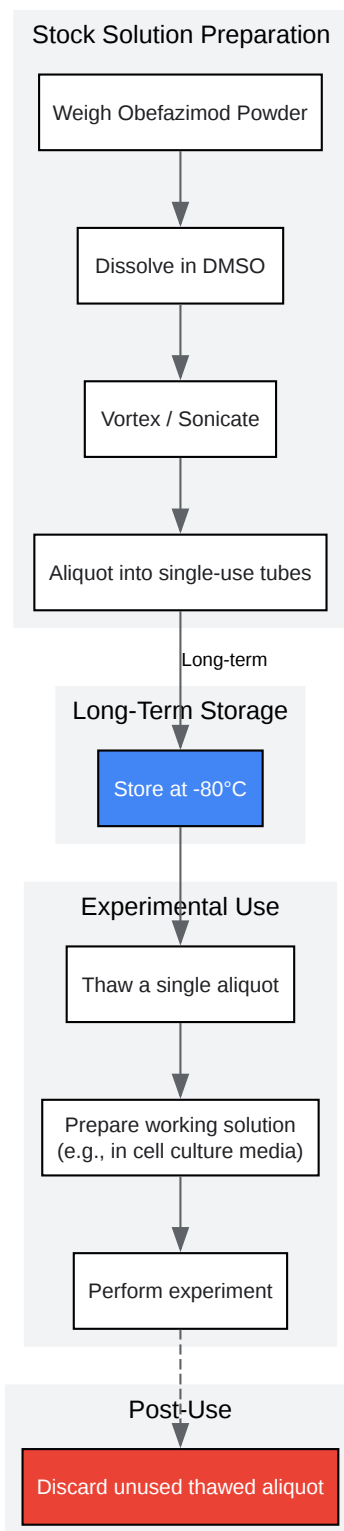
- **Obefazimod** powder (Molecular Weight: 338.71 g/mol)
- Anhydrous, hygroscopic DMSO
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Allow the **Obefazimod** powder vial to equilibrate to room temperature before opening to prevent condensation.
- Weigh out 33.87 mg of **Obefazimod** powder and transfer it to a sterile microcentrifuge tube.
- Add 1 mL of anhydrous DMSO to the tube.
- Vortex the solution thoroughly until the powder is completely dissolved. If necessary, use a sonicator bath for a few minutes to aid dissolution.
- Visually inspect the solution to ensure there are no undissolved particles.
- Aliquot the 100 mM stock solution into smaller, single-use volumes (e.g., 10-20 μ L) in sterile microcentrifuge tubes.
- Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -80°C for long-term storage.

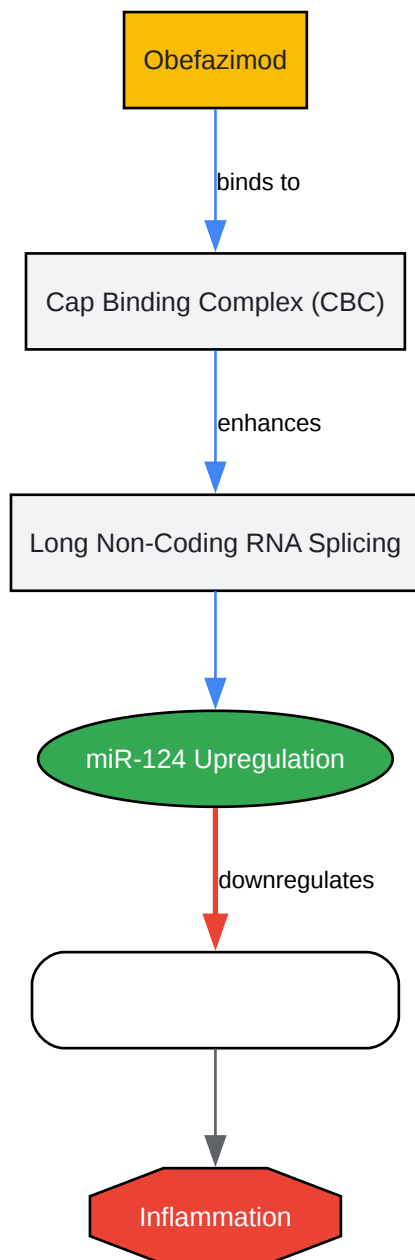
Visualizations

Experimental Workflow for Obefazimod Solution Handling

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Caption: Workflow for preparing and storing **Obefazimod** solutions.

Simplified Mechanism of Action of Obefazimod



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Caption: **Obefazimod**'s mechanism of action via miR-124 upregulation.

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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. Obefazimod | HIV Protease | TargetMol \[targetmol.com\]](https://www.targetmol.com)
- [3. ABX464 \(Obefazimod\) Upregulates miR-124 to Reduce Proinflammatory Markers in Inflammatory Bowel Diseases - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36844444/)
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